

Navigating the Landscape of Chloro-Substituted Indole Carboxylates: A Technical Guide

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Compound of Interest

Compound Name: *ethyl 4-chloro-1H-indole-5-carboxylate*

CAS No.: 1057076-56-8

Cat. No.: B1427316

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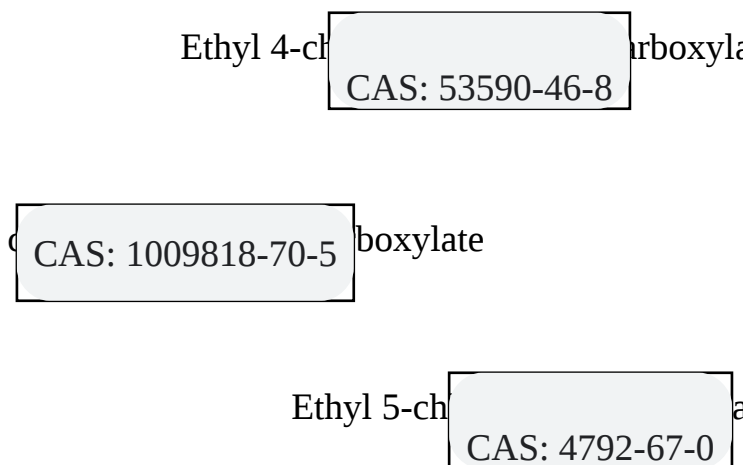
For Researchers, Scientists, and Drug Development Professionals

The indole scaffold is a cornerstone in medicinal chemistry, forming the core of numerous natural products and synthetic drugs. The introduction of substituents, such as a chloro group and an ethyl carboxylate, onto the indole ring system creates a diverse chemical space for the development of novel therapeutic agents. This guide provides an in-depth look at the physical and chemical properties of ethyl chloro-1H-indole carboxylates, with a focus on commercially available and well-documented isomers.

While the specific isomer, **ethyl 4-chloro-1H-indole-5-carboxylate**, is not widely reported in scientific literature or commercial catalogs, a comprehensive understanding of its closely related and more accessible isomers is invaluable for researchers in this field. This guide will focus on the physical properties, spectral data, and synthesis of ethyl 4-chloro-1H-indole-2-carboxylate and ethyl 5-chloro-1H-indole-2-carboxylate, and will also touch upon the 3-carboxylate isomer.

The Isomeric Landscape of Ethyl Chloro-1H-Indole Carboxylates

The substitution pattern on the indole ring significantly influences the molecule's physical and chemical properties, as well as its biological activity. The following diagram illustrates the structures of the key isomers discussed in this guide.



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Caption: Chemical structures of key ethyl chloro-1H-indole carboxylate isomers.

Ethyl 4-chloro-1H-indole-2-carboxylate

This isomer is a valuable building block in organic synthesis. Its physical and spectral properties are well-documented.

Physical and Chemical Properties

Property	Value	Source
CAS Number	53590-46-8	[1][2]
Molecular Formula	C ₁₁ H ₁₀ ClNO ₂	[1][2]
Molecular Weight	223.66 g/mol	[1][2]
Appearance	Faint beige powder	[1]
Melting Point	168-170 °C	[1][2]
Boiling Point	375.0 ± 22.0 °C at 760 mmHg (Predicted)	[1][2]
Density	1.329 ± 0.06 g/cm ³ (Predicted)	[1]
Storage Temperature	2-8°C	[1]

Spectroscopic Data

Detailed spectroscopic data is crucial for the identification and characterization of this compound. While a complete set of spectra is not publicly available, typical chemical shifts in ¹H and ¹³C NMR can be predicted based on the structure and data from similar indole derivatives.

Safety Information

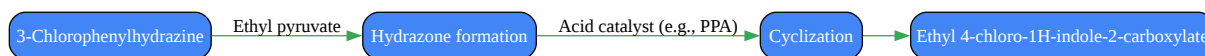
As with any chemical reagent, proper handling and safety precautions are essential.

Hazard Statement	Precautionary Statement	Signal Word	Pictogram
H302, H315, H319, H335	P261, P305+P351+P338	Warning	GHS07 (Harmful)

Source: Amadis Chemical[3]

Synthesis Outline

The synthesis of ethyl 4-chloro-1H-indole-2-carboxylate can be achieved through various synthetic routes, often involving the Fischer indole synthesis or other cyclization strategies starting from appropriately substituted anilines and keto-esters. A common precursor is 3-chlorophenylhydrazine hydrochloride.[1]



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Caption: A generalized synthetic pathway to ethyl 4-chloro-1H-indole-2-carboxylate.

Ethyl 5-chloro-1H-indole-2-carboxylate

This isomer is widely used in medicinal chemistry and serves as a key intermediate in the synthesis of various pharmaceuticals, including potential anti-cancer and anti-inflammatory agents.[4]

Physical and Chemical Properties

Property	Value	Source
CAS Number	4792-67-0	[5]
Molecular Formula	C ₁₁ H ₁₀ ClNO ₂	[5]
Molecular Weight	223.66 g/mol	[5]
Appearance	White to yellow crystal powder	
Melting Point	166-168 °C	
Boiling Point	375 °C at 760 mmHg	
Storage Temperature	Room temperature, sealed in dry conditions	

Spectroscopic Data

Spectroscopic data for this isomer is available, providing a definitive means of identification.

- ^1H NMR (CDCl_3 , 400 MHz): A proton NMR spectrum is available and shows characteristic peaks for the aromatic, ethyl, and indole NH protons.[6]
- Crystal Structure: The crystal structure has been determined, providing precise bond lengths and angles.[7]

Safety Information

Hazard Statement	Precautionary Statement	Signal Word	Pictogram
H315, H319, H335	P261, P305+P351+P338	Warning	GHS07 (Harmful)

Source: MilliporeSigma

Synthesis Protocol

A common synthetic route involves the reaction of 4-chlorophenylhydrazine with a pyruvate derivative followed by cyclization.

Example Protocol: Synthesis from Ethyl 2-[(4-chlorophenyl)hydrazinylidene]propionate

- Preparation of Polyphosphoric Acid (PPA) mixture: Mix 500 g of polyphosphoric acid with 250 g of phosphoric acid and heat to 70 °C with stirring.
- Addition of Starting Material: In batches, add 70 g of ethyl 2-[(4-chlorophenyl)hydrazinylidene]propionate, maintaining the reaction temperature between 70-90 °C.
- Reaction: After the addition is complete, continue the reaction for 1 hour, ensuring the starting material is fully consumed. Maintain the temperature for an additional 40 minutes to ensure complete cyclization.
- Work-up: The reaction mixture is then cooled and worked up using standard procedures to isolate the product.

Source: ChemicalBook[8]

Ethyl 4-chloro-1H-indole-3-carboxylate

Information on this isomer is less common than the 2-carboxylate counterparts. However, it is commercially available, indicating its utility in specialized synthetic applications.

Property	Value	Source
CAS Number	1009818-70-5	[9]
Molecular Formula	C ₁₁ H ₁₀ ClNO ₂	-
Molecular Weight	223.66 g/mol	-

Further physical and spectral data for this isomer are not readily available in public databases. Researchers interested in this compound are advised to consult the supplier for a certificate of analysis.

Conclusion

While the initially requested **ethyl 4-chloro-1H-indole-5-carboxylate** remains an elusive target in the chemical literature, its isomers, particularly the 2-carboxylates, are well-characterized and commercially available compounds. They serve as versatile intermediates in the synthesis of a wide range of biologically active molecules. This guide provides a foundational understanding of their physical properties, spectral characteristics, and synthetic methodologies, empowering researchers to effectively utilize these valuable building blocks in their drug discovery and development endeavors.

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